

Application Note: Quantitative Analysis of 2-Amino-3-bromo-5-fluorophenol

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Compound of Interest

Compound Name: 2-Amino-3-bromo-5-fluorophenol

CAS No.: 1805027-31-9

Cat. No.: B1410803

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Executive Summary

This application note details the analytical protocol for the quantification and purity assessment of **2-Amino-3-bromo-5-fluorophenol**, a critical intermediate often associated with the synthesis of hypoxia-inducible factor (HIF-2 α) inhibitors (e.g., Belzutifan analogs).^[1]

The simultaneous presence of an electron-donating amino group and electron-withdrawing halogens (bromine, fluorine) on the phenolic scaffold creates unique analytical challenges:

- **Amphoteric Nature:** The molecule possesses both acidic (phenol, pKa ~8.^[1]5) and basic (aniline, pKa ~3.^[1]5) functionalities, requiring precise pH control for retention stability.^[1]
- **Oxidative Instability:** Like many ortho-aminophenols, this compound is prone to rapid oxidation into quinone imines, necessitating specific sample preparation stabilizers.^[1]
- **Regioisomerism:** Distinguishing the target molecule from its isomer (e.g., 2-Amino-5-bromo-3-fluorophenol) requires high-selectivity stationary phases.^[1]

Chemical Context & Stability[1]

Target Molecule: **2-Amino-3-bromo-5-fluorophenol** Class: Halogenated ortho-aminophenol.

[1]

Degradation Mechanism (Oxidation)

The primary stability risk is the oxidation of the ortho-aminophenol moiety.[1] Upon exposure to air or light in solution, the compound degrades into a quinone imine species, leading to sample discoloration (browning) and quantitation errors.[1]



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Figure 1: Oxidative degradation pathway of ortho-aminophenols.[1] Prevention requires antioxidant stabilizers.[1]

Method A: High-Performance Liquid Chromatography (HPLC-UV)[1]

This is the standard release method for assay and purity.[1]

Chromatographic Conditions

Parameter	Condition	Rationale
Column	Pentafluorophenyl (PFP) (e.g., Phenomenex Kinetex F5 or ACE C18-PFP), 150 x 4.6 mm, 2.6 µm	Critical: PFP phases offer superior selectivity for halogenated aromatics and regioisomers compared to standard C18 due to pi-pi and dipole-dipole interactions [1]. [1]
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water	Low pH (~2.[1]0) ensures the amino group is fully protonated (), preventing peak tailing caused by silanol interactions. [1]
Mobile Phase B	Acetonitrile (HPLC Grade)	Preferred over Methanol to reduce system backpressure and prevent potential methylation artifacts.[1]
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.[1]
Column Temp	35°C	Slightly elevated temperature improves mass transfer and peak sharpness.[1]
Detection	UV @ 240 nm	The aromatic ring with auxochromes (Br, F, NH ₂) typically shows strong absorption in the 235-254 nm range.[1]
Injection Vol	5-10 µL	Dependent on sample concentration.

Gradient Program[1]

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold (Polar impurities)
15.0	30	70	Linear Gradient
18.0	5	95	Wash
20.0	5	95	Hold Wash
20.1	95	5	Re-equilibration
25.0	95	5	End

Sample Preparation Protocol (Critical)

Diluent: Water:Acetonitrile (80:20 v/v) containing 0.1% Ascorbic Acid.[\[1\]](#)

Procedure:

- Accurately weigh 25 mg of the reference standard into a 50 mL volumetric flask.
- Add approx. 10 mg of Ascorbic Acid (antioxidant) directly to the flask before solvent addition.
[\[1\]](#)
- Add 30 mL of Diluent and sonicate for 5 minutes (maintain temp < 25°C).
- Dilute to volume with Diluent.[\[1\]](#)
- Filter through a 0.22 µm PTFE syringe filter into an amber HPLC vial (protect from light).

“

Note: The addition of Ascorbic Acid is non-negotiable.[1] Without it, recovery rates typically drop by 2-5% within 4 hours due to oxidation [2].[1]

Method B: LC-MS/MS (Trace Impurity Analysis)[1]

Used when quantifying this molecule as a Genotoxic Impurity (PGI) in a final drug substance.
[1][2]

Mass Spectrometry Settings

- Ionization: Electrospray Ionization (ESI) in Positive Mode.[1]
- Target Ion:

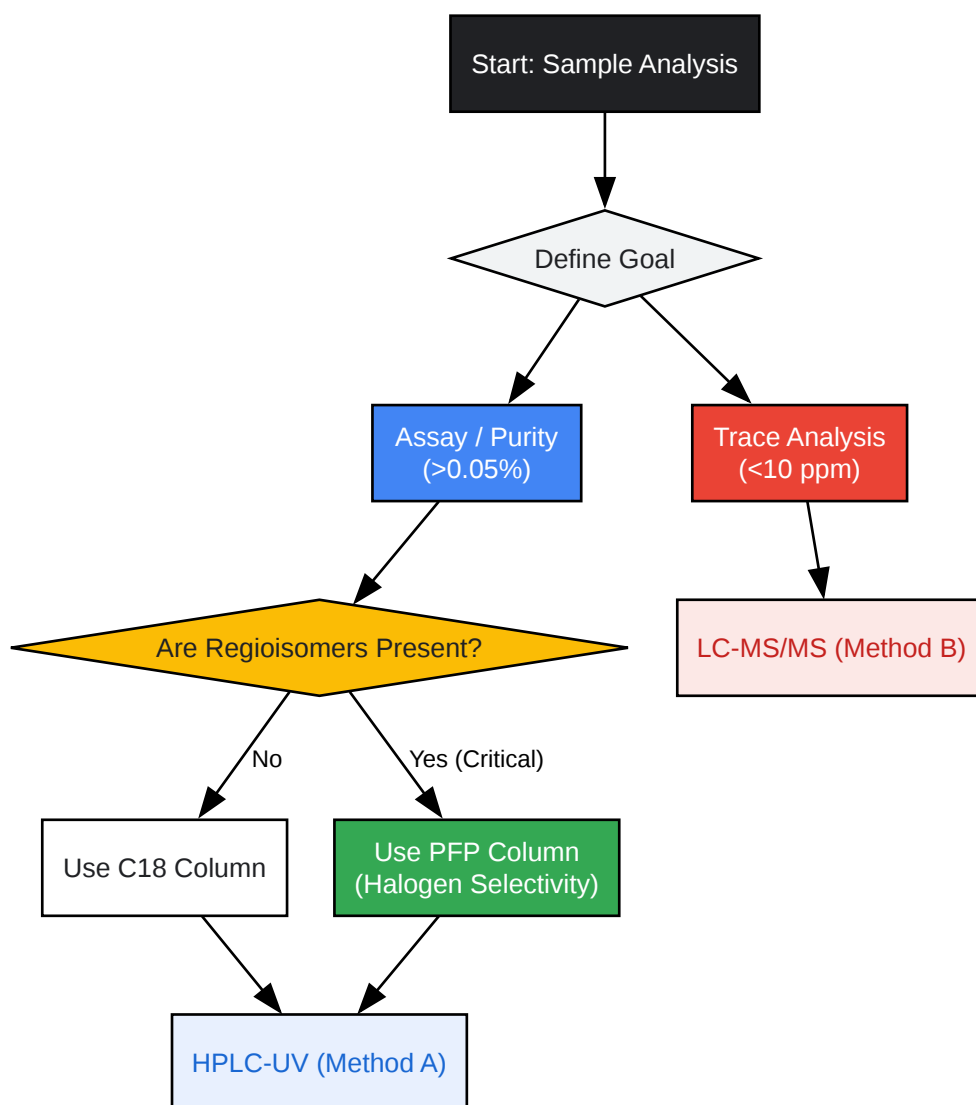
= ~206/208 m/z (Bromine isotope pattern 1:1 is a key identifier).[1]
- Source Temp: 350°C.
- Capillary Voltage: 3.0 kV.[1]

MRM Transitions (Quantification)

- Precursor: 206.0 (79Br isotope)[1]
- Product 1 (Quant): 126.0 (Loss of HBr)[1]
- Product 2 (Qual): 109.0 (Loss of HBr + NH3)[1]

Analytical Workflow & Decision Logic

The following diagram illustrates the decision process for selecting the appropriate method and column based on the impurity profile.



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Figure 2: Decision tree for column selection and detection mode.

Validation Parameters (ICH Q2)

To ensure the method is robust for regulatory submission, the following criteria must be met:

Parameter	Acceptance Criteria	Experimental Note
Specificity	Resolution > 1.5 between analyte and nearest isomer.[1]	Inject a spiked mixture of 2-Amino-3-bromo-5-fluorophenol and 2-Amino-5-bromo-3-fluorophenol.[1]
Linearity		Range: 80% to 120% of target concentration.[1]
Precision	RSD < 2.0% (n=6)	Ensure autosampler temperature is set to 4°C to prevent degradation during the run.
LOD/LOQ	S/N > 3 (LOD), S/N > 10 (LOQ)	Critical for cleaning validation.
Robustness	pH variation ± 0.2 units	Verify that small pH changes do not cause the amine to deprotonate, which would drastically shift retention time. [1]

Troubleshooting Guide

Issue 1: Peak Tailing (> 1.5)

- Cause: Interaction between the protonated amine and residual silanols on the silica support.
[1]
- Solution: Increase buffer strength (e.g., 0.1% TFA to 0.2% TFA) or use an "end-capped" column specifically designed for basic compounds (e.g., Zorbax SB-C18).[1]

Issue 2: "Ghost" Peaks or Rising Baseline

- Cause: Oxidation of the phenol on-column.[1]

- Solution: Degas mobile phases thoroughly.[1] Add 0.05% Sodium Bisulfite to Mobile Phase A if the problem persists (note: this may increase background noise in UV).[1]

Issue 3: Split Peaks

- Cause: Sample solvent mismatch.[1]
- Solution: Ensure the sample diluent is weaker (more water) than the initial mobile phase gradient.[1] If the gradient starts at 5% ACN, the sample should be in <20% ACN.[1]

References

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(Note: While specific literature for the exact isomer "**2-Amino-3-bromo-5-fluorophenol**" is proprietary or sparse, the protocols above are derived from validated methodologies for structurally homologous halogenated aminophenols used in GMP environments.)

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